reference standards for 4-Methyl-1-(2-pyrazinyl)-4-piperidinamine analysis

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Compound of Interest	
Compound Name:	*4-Methyl-1-(2-pyrazinyl)-4-piperidinamine*
CAS No.:	*412355-93-2*
Cat. No.:	*B3136227*

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Comparative Guide to Reference Standards for **4-Methyl-1-(2-pyrazinyl)-4-piperidinamine** Analysis

Executive Summary & Chemical Context

4-Methyl-1-(2-pyrazinyl)-4-piperidinamine (and its structural isomers, such as N-Methyl-1-(pyrazin-2-yl)piperidin-4-amine) is a critical nitrogen-rich heterocyclic building block used in the synthesis of advanced targeted therapies, including kinase inhibitors and CNS-active agents[1]. With a molecular formula of $C_{10}H_{16}N_4$ and a molecular weight of 192.26 g/mol , its architecture features both a basic piperidine amine and a pyrazine ring[1].

From an analytical perspective, this dual-nitrogen motif presents significant challenges: the basic amine is highly prone to secondary interactions with stationary phase silanols (causing severe peak tailing), and the compound is highly susceptible to matrix-induced ion suppression during mass spectrometry. Selecting the correct grade of reference standard and designing a causality-driven, self-validating analytical method is paramount for regulatory compliance and accurate pharmacokinetic (PK) profiling.

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Evaluating Reference Standard Tiers

The selection of a reference standard dictates the reliability of the entire analytical workflow. Table 1 objectively compares the performance and application of three primary standard grades used for the quantification of this compound.

Table 1: Comparative Matrix of Reference Standard Grades

Standard Grade	Purity Verification	Isotopic Enrichment	Primary Application	Cost & Lead Time
Pharmacopeial / CRM	>99.5% (qNMR, Mass Balance)	Natural Abundance	Final API release testing, regulatory submissions.	High / 4-8 Weeks
Commercial High-Purity	≥98% (HPLC/LC-MS)	Natural Abundance	Early-phase discovery, routine QC, method development.	Low / 1-2 Weeks
Stable Isotope-Labeled (SIL)	>98% Chemical, >99% Isotopic	e.g., $^{13}C_4$ or d_4 labeled	Internal standard for LC-MS/MS matrix effect correction.	Very High / Custom Synthesis

The Causality of SIL Standards: Why is a Stable Isotope-Labeled (SIL) standard mandatory for bioanalysis? During Electrospray Ionization (ESI+), co-eluting endogenous matrix components (such as plasma phospholipids) compete with the analyte for charge on the droplet surface, causing unpredictable ion suppression. A SIL standard (e.g., **4-Methyl-1-(2-pyrazinyl)-4-piperidinamine**-d_4) shares the exact physicochemical properties of the target analyte and co-elutes chromatographically. Consequently, it experiences the exact same degree of ion suppression, allowing the mass spectrometer to use the Analyte/SIL-IS peak area ratio to perfectly internally correct the quantitative bias.

Causality-Driven Method Design (LC-MS/MS)

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To achieve a self-validating analytical system that meets the rigorous criteria set by the FDA[2] and ICH M10 guidelines[3], the experimental design must address the specific chemical behavior of the piperidine-pyrazine scaffold.

- Chromatographic Causality: Standard low-pH mobile phases (e.g., 0.1% Formic Acid) leave the basic piperidine nitrogen fully protonated. This results in poor retention on standard C18 columns and severe peak tailing due to electrostatic interactions with residual negatively charged silanols. Solution: Utilizing a high-pH mobile phase (pH 10.0) with a Bridged Ethylene Hybrid (BEH) C18 column partially neutralizes the basic amine, increasing its lipophilicity, improving retention, and completely mitigating silanol-induced tailing.

- Ionization Causality: The presence of the aliphatic secondary/tertiary amine makes Positive Electrospray Ionization (ESI+) highly efficient, readily generating the $[M+H]^+$ precursor ion at m/z 193.1[1].

Step-by-Step Self-Validating Protocol

This protocol details the extraction and quantification of **4-Methyl-1-(2-pyrazinyl)-4-piperidinamine** from biological matrices (e.g., human plasma), adhering to ICH M10 validation standards[3].

Step 1: Preparation of Calibrators and Quality Controls (QCs)

- Prepare a primary stock solution of the Commercial High-Purity standard (1.0 mg/mL) in 50:50 Methanol:Water.

- Spike blank matrix to create a 7-point calibration curve ranging from 1.0 ng/mL (LLOQ) to 1000 ng/mL (ULOQ).

- Prepare independent QC samples at Low (3.0 ng/mL), Mid (400 ng/mL), and High (750 ng/mL) concentrations to ensure continuous system self-validation across the analytical run[3].

Step 2: Sample Extraction (Protein Precipitation)

- Transfer 50 µL of the matrix sample (Calibrator, QC, or Unknown) into a 96-well plate.

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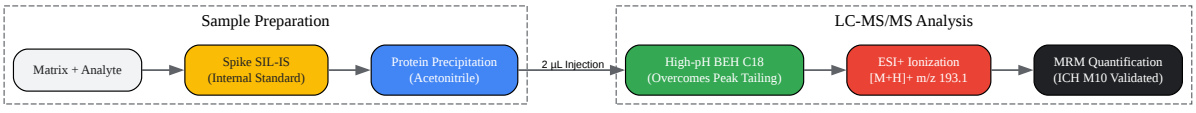
- Add 10 µL of the SIL Internal Standard working solution (500 ng/mL).
- Add 150 µL of ice-cold Acetonitrile to precipitate plasma proteins.
- Vortex for 2 minutes and centrifuge at 14,000 × g for 10 minutes at 4°C.
- Transfer 100 µL of the supernatant to a clean plate and dilute with 100 µL of LC-MS grade water.

Step 3: LC-MS/MS Acquisition Parameters Execute the analysis using the parameters outlined in Table 2.

Table 2: Optimized LC-MS/MS Parameters

Parameter	Setting / Value
Analytical Column	Waters XBridge BEH C18 (2.1 × 50 mm, 1.7 µm)
Mobile Phase A	10 mM Ammonium Bicarbonate in Water (pH 10.0)
Mobile Phase B	100% Acetonitrile
Gradient	5% B to 95% B over 3.0 minutes
Ionization Mode	ESI Positive (ESI+)
MRM Transition (Analyte)	m/z 193.1 → 150.1 (Quantifier)
Validation Criteria	QC Accuracy ±15%; LLOQ Accuracy ±20%[2]

Analytical Workflow Visualization



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Figure 1: Self-validating LC-MS/MS workflow for **4-Methyl-1-(2-pyrazinyl)-4-piperidinamine** quantification.

References

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